

Proper Disposal of 5-Phenylthiophene-2-carbaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Phenylthiophene-2-carbaldehyde

Cat. No.: B091291

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a critical component of laboratory safety and environmental stewardship. This guide provides a detailed, step-by-step operational plan for the proper disposal of **5-Phenylthiophene-2-carbaldehyde** (CAS No. 19163-21-4), ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **5-Phenylthiophene-2-carbaldehyde** with appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles or face shields, chemical-resistant gloves (such as nitrile), and a lab coat.^{[1][2]} All handling of the compound and its waste should occur within a certified chemical fume hood to prevent inhalation of dust or vapors.

Key Data for Safe Handling and Disposal

A summary of essential quantitative data for **5-Phenylthiophene-2-carbaldehyde** is provided below. Understanding these properties is crucial for risk assessment and the formulation of safe disposal strategies.

Property	Value	Source
CAS Number	19163-21-4	[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₈ OS	[1][2][3][4]
Molecular Weight	188.25 g/mol	[1][2][3]
Appearance	Solid	[1][2][3]
Melting Point	92-95 °C	[1][2][3]
Storage Class	11 - Combustible Solids	[1][3]

Step-by-Step Disposal Protocol

The recommended and safest method for the disposal of **5-Phenylthiophene-2-carbaldehyde** is through an approved hazardous waste disposal facility.[6][7] Attempting to neutralize or treat the chemical in-house without validated procedures can be dangerous. The combustion of thiophene-containing compounds, for instance, can produce toxic sulfur dioxide gas.

Waste Segregation and Collection

Proper segregation of waste is the first critical step.

- **Solid Waste:** Collect unreacted **5-Phenylthiophene-2-carbaldehyde**, contaminated weighing paper, spatulas, and other disposable labware in a designated, leak-proof hazardous waste container made of a compatible material like high-density polyethylene (HDPE).
- **Liquid Waste:** If the compound is in a solution, collect the waste in a clearly labeled, leak-proof hazardous waste container. Do not mix this waste with other incompatible waste streams.
- **Contaminated PPE:** Dispose of gloves, disposable lab coats, and other contaminated personal protective equipment in a designated hazardous waste bag.

Labeling of Waste Containers

Accurate and clear labeling is essential for safety and regulatory compliance.

- All waste containers must be clearly labeled with the words "Hazardous Waste".
- The full chemical name, "**5-Phenylthiophene-2-carbaldehyde**", and the CAS Number (19163-21-4) must be included.
- Indicate the primary hazards associated with the compound, such as "Combustible Solid" and "Irritant".
- Include the date of waste generation and the approximate quantity.

Storage of Hazardous Waste

Proper storage of the collected waste is crucial to prevent accidents.

- Store sealed hazardous waste containers in a designated, well-ventilated, and secure waste accumulation area.
- Ensure the storage area is away from heat, sparks, and open flames.[\[6\]](#)
- Incompatible materials, such as strong oxidizing agents, strong bases, and strong reducing agents, should be stored separately.[\[6\]](#)

Spill Management

In the event of a spill, immediate and appropriate action is necessary.

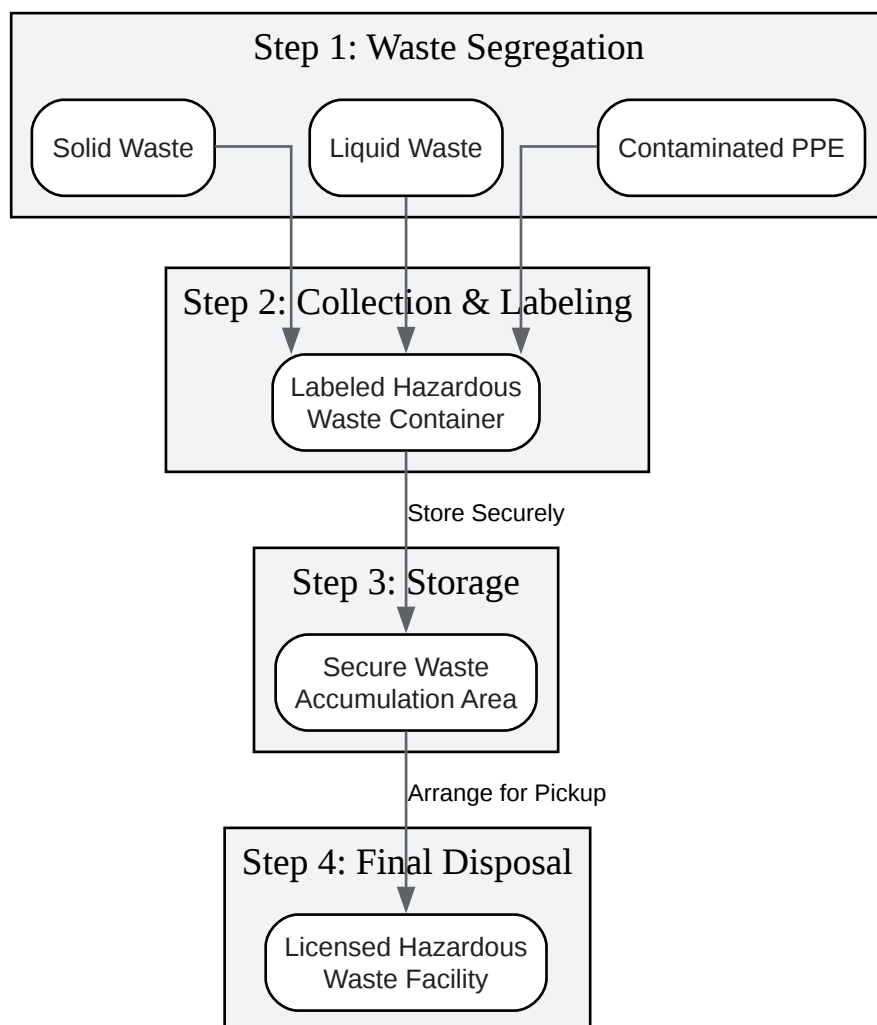
- Evacuate the area and ensure it is well-ventilated.
- Remove all sources of ignition.[\[6\]](#)
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite or sand.
- Carefully sweep or shovel the absorbed material into a labeled hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Final Disposal

The final step is the transfer of the hazardous waste to a certified facility.

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Under no circumstances should this chemical be emptied into drains or disposed of in regular trash.[8]

Disposal Workflow Diagram



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Caption: Disposal workflow for **5-Phenylthiophene-2-carbaldehyde**.

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